

In-Depth Technical Guide to the Solubility of Acid Black 26

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Acid black 26

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **Acid Black 26** in aqueous and organic media. The information is curated for professionals in research and development who require precise data and methodologies for their work with this diazo dye.

Physicochemical Properties of Acid Black 26

Acid Black 26 is a bluish-black powder with the chemical formula $C_{32}H_{21}N_5Na_2O_7S_2$. It is classified as a diazo dye and is utilized in various industrial applications, including textile and leather dyeing. A thorough understanding of its solubility is critical for optimizing its use, developing new applications, and conducting toxicological and environmental studies.

Quantitative Solubility Data

The solubility of **Acid Black 26** is significantly influenced by the solvent and the temperature. The following table summarizes the available quantitative solubility data.

Solvent	Temperature (°C)	Solubility (g/L)
Water	20	67.3 - 92.84[1]
Water	90	100[1][2]

Qualitative Solubility in Organic Solvents

In addition to its aqueous solubility, **Acid Black 26** exhibits limited solubility in various organic solvents. This characteristic is important for applications such as purification, extraction, and formulation in non-aqueous systems.

- Ethanol: Slightly soluble[1]
- Propanol: Slightly soluble[1]
- Acetone: Slightly soluble[1][2]

Experimental Protocol for Solubility Determination

A precise and reproducible experimental protocol is essential for determining the solubility of dyes like **Acid Black 26**. The following is a detailed methodology based on the widely accepted shake-flask method coupled with UV-Vis spectrophotometry.

4.1 Materials and Equipment

- **Acid Black 26** (analytical standard)
- Solvent (e.g., deionized water, ethanol)
- Volumetric flasks
- Pipettes
- Analytical balance
- Shaking incubator or water bath with temperature control
- Centrifuge
- Syringe filters (0.45 µm)
- UV-Vis spectrophotometer
- Cuvettes

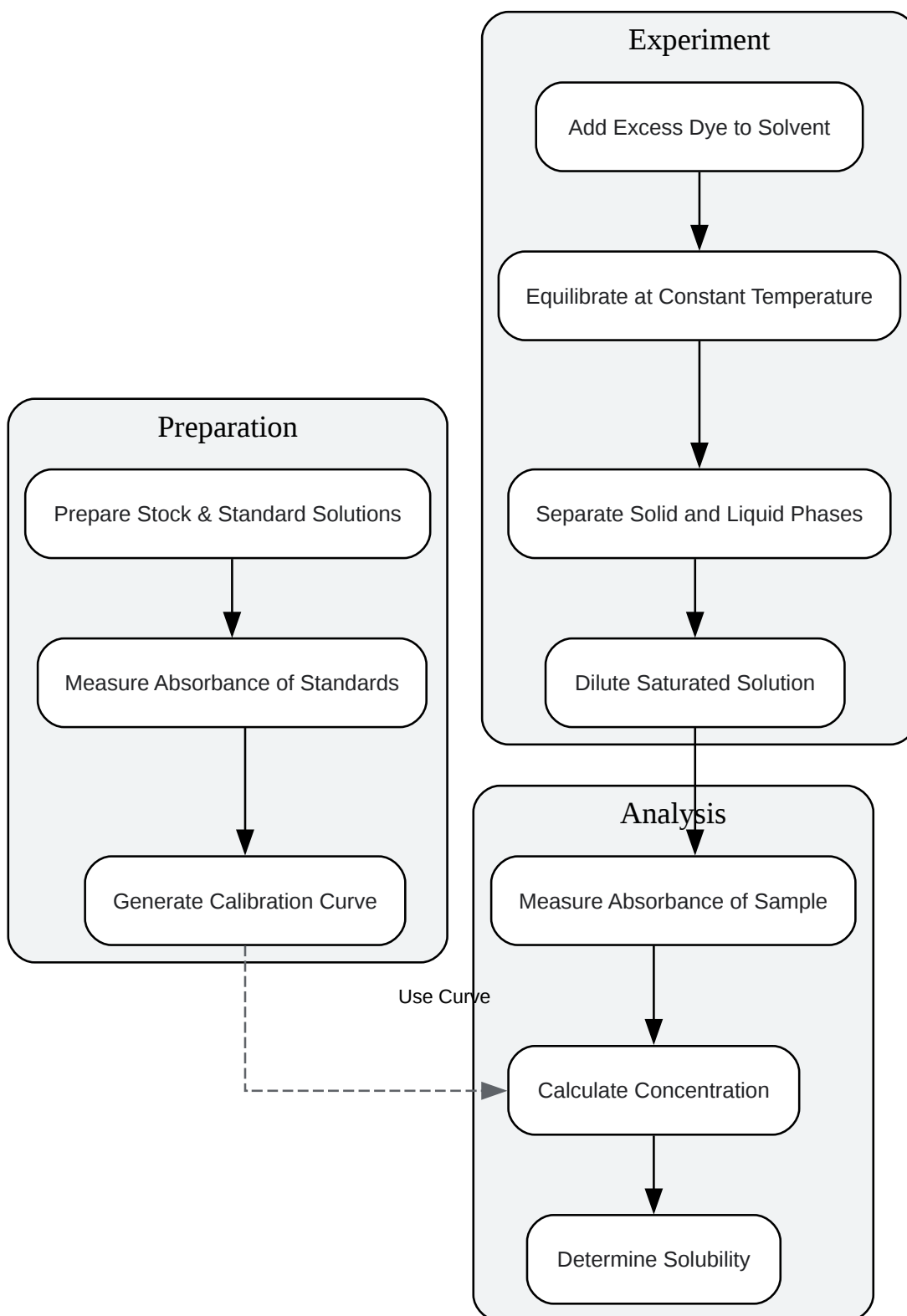
4.2 Procedure

- Preparation of a Calibration Curve:
 - Prepare a stock solution of **Acid Black 26** of a known concentration in the desired solvent.
 - Create a series of standard solutions of decreasing concentrations through serial dilution of the stock solution.
 - Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λ_{max}) using the UV-Vis spectrophotometer.
 - Plot a graph of absorbance versus concentration to generate a calibration curve. The curve should adhere to the Beer-Lambert law.
- Equilibration:
 - Add an excess amount of **Acid Black 26** to a known volume of the solvent in a sealed container (e.g., a screw-cap vial). The presence of undissolved solid is crucial to ensure saturation.
 - Place the container in a shaking incubator or water bath set to the desired temperature.
 - Agitate the mixture for a predetermined period (e.g., 24-48 hours) to ensure that equilibrium is reached between the dissolved and undissolved dye.
- Sample Preparation and Analysis:
 - After equilibration, allow the undissolved solid to settle.
 - Carefully withdraw a sample of the supernatant using a pipette.
 - To remove any remaining solid particles, centrifuge the sample and then filter it through a 0.45 μm syringe filter.
 - Dilute the clear, saturated solution with the solvent to a concentration that falls within the linear range of the calibration curve.

- Measure the absorbance of the diluted solution at λ_{max} using the UV-Vis spectrophotometer.
- Calculation of Solubility:
 - Using the equation of the line from the calibration curve, determine the concentration of the diluted solution.
 - Calculate the original concentration of the saturated solution by multiplying the determined concentration by the dilution factor. This value represents the solubility of **Acid Black 26** in the solvent at the specified temperature.

Experimental Workflow Visualization

The following diagram illustrates the key steps in the experimental determination of **Acid Black 26** solubility.



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Workflow for Solubility Determination

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References

- 1. researchgate.net [researchgate.net]
- 2. EP1321493A1 - Method for enhancing the solubility of a colorant - Google Patents [patents.google.com]
- To cite this document: BenchChem. [In-Depth Technical Guide to the Solubility of Acid Black 26]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1595528#solubility-of-acid-black-26-in-water-and-organic-solvents\]](https://www.benchchem.com/product/b1595528#solubility-of-acid-black-26-in-water-and-organic-solvents)

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